

An In-depth Technical Guide to Allyl(chloromethyl)dimethylsilane

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Compound Name: Allyl(chloromethyl)dimethylsilane

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This technical guide provides a comprehensive overview of **Allyl(chloromethyl)dimethylsilane**, a versatile organosilicon compound. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical identity, physical and spectral properties, synthesis methodologies with a focus on experimental protocols, and its applications in organic chemistry.

Chemical Identity and Structure

Allyl(chloromethyl)dimethylsilane is a bifunctional molecule containing both a reactive chloromethyl group and an allyl group attached to a central silicon atom. This unique structure allows for a variety of chemical transformations, making it a valuable building block in organic synthesis.

Chemical Structure:

The structure of **Allyl(chloromethyl)dimethylsilane** is as follows:

Identifiers:

Identifier	Value
IUPAC Name	chloromethyl-dimethyl-prop-2-enylsilane[1]
CAS Number	33558-75-7, 75422-66-1[1]
Molecular Formula	C6H13ClSi[1]
Molecular Weight	148.71 g/mol
SMILES	C--INVALID-LINK--(CC=C)CCl
InChI	InChI=1S/C6H13ClSi/c1-4-5-8(2,3)6-7/h4H,1,5-6H2,2-3H3[1]

Physicochemical and Spectral Data

A summary of the key physical and spectral properties of **Allyl(chloromethyl)dimethylsilane** is provided in the tables below for easy reference and comparison.

Table 1: Physical Properties

Property	Value	Reference
Boiling Point	63-66 °C @ 50 mmHg	[2]
Density	0.907 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.449	[2]

Table 2: Spectral Data

Spectrum Type	Key Features and References
^1H NMR	Spectral data available.[3]
^{13}C NMR	Spectral data available.[1]
Infrared (IR)	FTIR and ATR-IR spectra are available.[1]
Mass Spectrometry (MS)	GC-MS data is available, showing characteristic fragmentation patterns.[1]

Synthesis of Allyl(chloromethyl)dimethylsilane

Allyl(chloromethyl)dimethylsilane can be synthesized through several routes. The most common and versatile method involves the Grignard reaction, where a suitable Grignard reagent is reacted with a chlorosilane precursor. Another method is the direct chlorination of an appropriate allylsilane.

Grignard Reaction: An Experimental Protocol

The following protocol describes a representative synthesis of **Allyl(chloromethyl)dimethylsilane** via the Grignard reaction. This procedure is adapted from the well-established synthesis of analogous organosilanes.[4]

Reaction Scheme:

Materials and Equipment:

- (Chloromethyl)dimethylchlorosilane
- Allyl bromide
- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Anhydrous 1,4-Dioxane
- Saturated aqueous ammonium chloride solution

- Anhydrous sodium sulfate
- Three-necked round-bottomed flask
- Pressure-equalizing dropping funnel
- Reflux condenser with a nitrogen inlet
- Magnetic stirrer
- Ice/water bath
- Separatory funnel
- Rotary evaporator
- Distillation apparatus

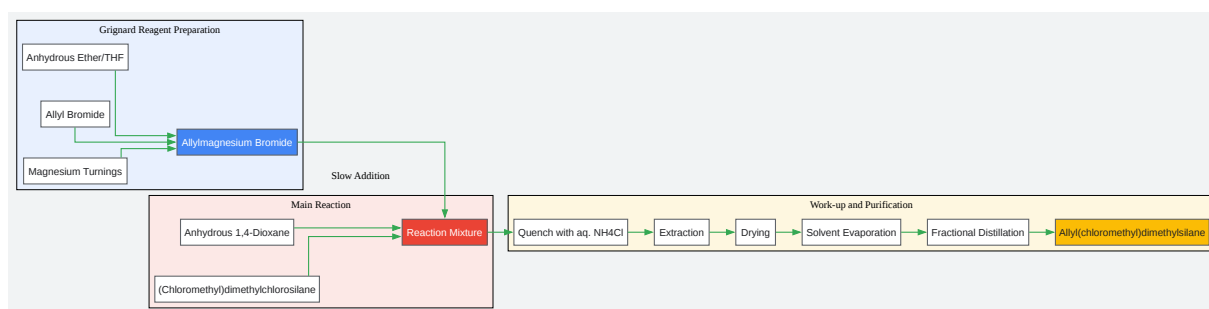
Procedure:

- Preparation of Allylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer under a nitrogen atmosphere, place magnesium turnings.
 - Add a small amount of anhydrous diethyl ether or THF to cover the magnesium.
 - Slowly add a solution of allyl bromide in the anhydrous solvent from the dropping funnel to initiate the reaction. The reaction is exothermic and may require initial warming to start.
 - Once the reaction begins, continue the dropwise addition of the allyl bromide solution at a rate that maintains a gentle reflux.
 - After the addition is complete, stir the mixture for an additional hour to ensure complete formation of the Grignard reagent.
- Reaction with (Chloromethyl)dimethylchlorosilane:

- In a separate flame-dried three-necked flask equipped with a dropping funnel, a nitrogen inlet, and a magnetic stirrer, place a solution of (chloromethyl)dimethylchlorosilane in anhydrous 1,4-dioxane.
- Cool the flask in an ice/water bath.
- Slowly add the freshly prepared allylmagnesium bromide solution from the dropping funnel to the cooled chlorosilane solution. A white precipitate of magnesium salts will form.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Work-up and Purification:
 - Pour the reaction mixture into a beaker containing a stirred, ice-cold saturated aqueous ammonium chloride solution to quench the reaction.
 - Transfer the mixture to a separatory funnel and extract the aqueous layer with diethyl ether or ethyl acetate.
 - Combine the organic layers and wash them with brine.
 - Dry the organic phase over anhydrous sodium sulfate.
 - Filter the solution to remove the drying agent and concentrate the filtrate using a rotary evaporator.
 - Purify the crude product by fractional distillation under reduced pressure to obtain pure **Allyl(chloromethyl)dimethylsilane**.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **Allyl(chloromethyl)dimethylsilane** via the Grignard reaction.



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Caption: Experimental workflow for the synthesis of **Allyl(chloromethyl)dimethylsilane**.

Applications in Organic Synthesis

Allyl(chloromethyl)dimethylsilane is a valuable reagent in organic synthesis due to its dual functionality. The allyl group can participate in various reactions, including hydrosilylation and electrophilic additions, while the chloromethyl group can be used for nucleophilic substitution reactions.

One notable application is in chloroamination reactions, where it reacts with N,N-dichloroarenesulfonamides.^[5] Furthermore, as an allylsilane, it can be expected to undergo

reactions characteristic of this class of compounds, such as the Hosomi-Sakurai reaction, which involves the Lewis acid-mediated allylation of various electrophiles.[6] The ability to introduce both an allyl and a functionalized silyl moiety makes it a versatile tool for the construction of complex organic molecules.

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